

Essential Safety and Operational Guide for Handling 2,5-Dibromothiazole

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Compound of Interest

Compound Name: 2,5-Dibromothiazole

Cat. No.: B130459

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **2,5-Dibromothiazole**, including detailed operational and disposal plans to ensure a safe laboratory environment.

Chemical Identifier and Properties

| Property | Value |
|-------------------|---|
| Chemical Name | 2,5-Dibromothiazole |
| CAS Number | 4175-78-4[1] |
| Molecular Formula | C ₃ HBr ₂ NS[2] |
| Molecular Weight | 242.92 g/mol [2] |
| Appearance | Beige to white or brown crystalline powder[3] |
| Melting Point | 45-49 °C |
| Flash Point | 110 °C (230 °F) - closed cup |

Hazard Identification and GHS Classification

2,5-Dibromothiazole is classified as a hazardous substance. All personnel should be fully aware of its potential dangers before handling.

| Hazard Class | GHS Classification | Signal Word | Hazard Statement |
|--|--------------------|-------------|--|
| Skin Corrosion/Irritation | Skin Irrit. 2 | Warning | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | Eye Irrit. 2 | Warning | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | STOT SE 3 | Warning | H335: May cause respiratory irritation |

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

| PPE Category | Recommended Equipment | Specifications |
|------------------------|---|--|
| Eye/Face Protection | Safety Goggles | Tight-sealing safety goggles. |
| Skin Protection | Chemical-resistant gloves | Inspect gloves prior to use. |
| Protective clothing | Long-sleeved gown to prevent skin exposure. | |
| Respiratory Protection | Respirator | A NIOSH/MSHA or European Standard EN 149 approved respirator, such as a dust mask type N95 (US), should be used if exposure limits are exceeded or if irritation is experienced. |

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is crucial for preventing accidents and exposure.

Engineering Controls:

- Work in a well-ventilated area.
- Use a local exhaust ventilation system or a chemical fume hood.

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Have an emergency eyewash station and safety shower readily accessible.
- Dispensing: Avoid the formation of dust and aerosols. Carefully weigh and transfer the chemical in a designated area, preferably within a fume hood.
- General Practices: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors. Wash hands thoroughly after handling.
- Prohibitions: Do not eat, drink, or smoke in the laboratory area.

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Store locked up.
- Incompatible materials include strong oxidizing agents.

Emergency Procedures: First Aid and Spill Response

Immediate and appropriate action during an emergency can significantly mitigate harm.

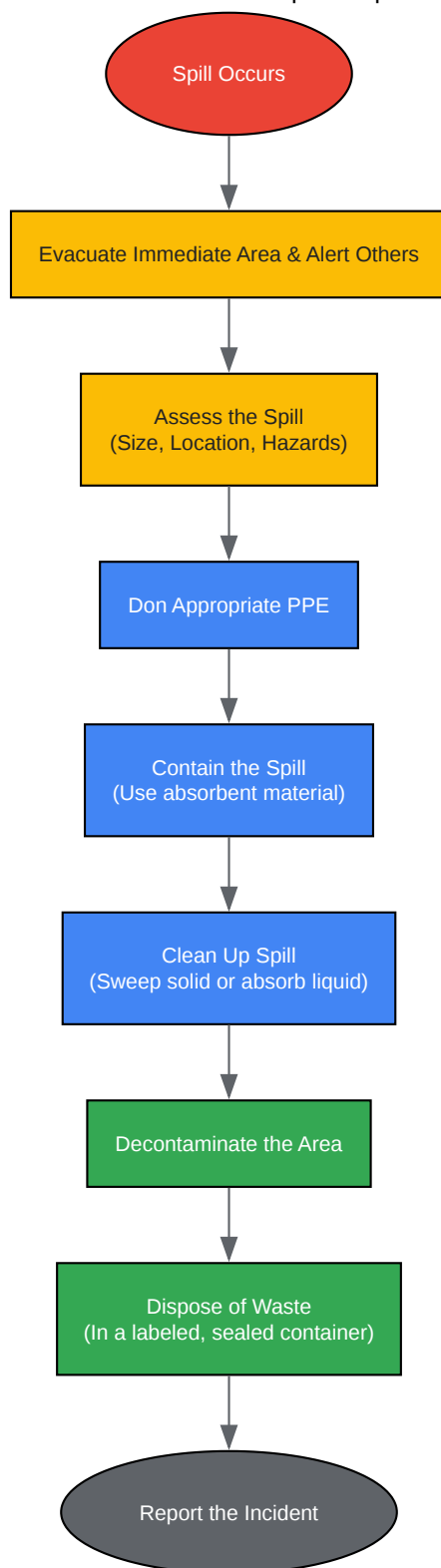
First-Aid Measures:

| Exposure Route | First-Aid Protocol |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician. |
| Skin Contact | Immediately wash off with soap and plenty of water. Consult a physician. |
| Eye Contact | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. |

Spill and Leak Response:

In the event of a spill, follow the established emergency protocol. The following workflow diagram illustrates the key steps for a safe and effective response.

Workflow for Chemical Spill Response



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Caption: Workflow for Chemical Spill Response.

Disposal Plan

Proper disposal of **2,5-Dibromothiazole** and its containers is essential to prevent environmental contamination and comply with regulations.

Waste Collection:

- Collect waste **2,5-Dibromothiazole** and any contaminated materials in a clearly labeled, sealed, and appropriate container.
- The container must be compatible with the chemical.
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2,5-Dibromothiazole**".
- Include any known hazard information.

Storage of Waste:

- Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.

Disposal Method:

- Dispose of the contents and container in accordance with local, regional, and national hazardous waste regulations. This should be done through an approved waste disposal plant.

Decontamination:

- Decontaminate any equipment used, such as spatulas or glassware, by rinsing with an appropriate solvent (e.g., acetone or ethanol) in a fume hood.

- The rinsate should be collected as hazardous waste.
- All cleaning materials should also be disposed of as hazardous waste.

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